

Operational Guide: Proper Disposal of Benzamide, 3-(1-methylethyl)-

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Compound of Interest

Compound Name: Benzamide, 3-(1-methylethyl)-

CAS No.: 61843-02-5

Cat. No.: B8759587

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Executive Summary

This guide outlines the mandatory disposal procedures for **Benzamide, 3-(1-methylethyl)-** (Systematic name: 3-isopropylbenzamide).[1] As a substituted aromatic amide, this compound presents specific environmental persistence risks and potential aquatic toxicity.[1]

Immediate Action Required:

- Do NOT dispose of via sink drains or municipal trash.
- Segregate as Hazardous Chemical Waste (Solid or Liquid).
- Destruction Method: High-temperature incineration via an approved waste contractor.

Chemical Profile & Hazard Identification

Before disposal, verify the identity of the substance to ensure this protocol applies.

Parameter	Data / Description
Chemical Name	Benzamide, 3-(1-methylethyl)-
Synonyms	3-Isopropylbenzamide; m-Isopropylbenzamide
Molecular Formula	C ₁₀ H ₁₃ NO
Molecular Weight	163.22 g/mol
Physical State	Solid (White to off-white crystalline powder)
Solubility	Low in water; Soluble in DMSO, Methanol, Ethanol
Acidity (pKa)	~23.3 (Amide N-H), neutral in aqueous solution

Hazard Assessment (GHS Classification)

While specific toxicological data for this isomer may be limited, it must be handled according to the safety profile of the substituted benzamide class:

- **WARNING:** May cause skin irritation (H315) and serious eye irritation (H319).[2]
- **Aquatic Toxicity:** Harmful to aquatic life with long-lasting effects (H412).[3] Aromatic amides can be environmentally persistent.
- **Reactivity:** Stable under normal conditions. Incompatible with strong oxidizing agents (e.g., Nitric acid, Permanganates).[1]

Disposal Procedures: The "Why" and "How"

A. Solid Waste (Pure Compound or Contaminated Solids)

The Logic: Solid aromatic amides do not degrade rapidly in landfills. They must be incinerated to prevent leaching into groundwater.

- **Segregation:** Collect pure substance, contaminated weighing boats, and gloves in a dedicated Solid Hazardous Waste container.[1]

- Container Specs: Use a wide-mouth HDPE jar or a double-lined fiber drum.
- Labeling:
 - Primary Constituent: "**Benzamide, 3-(1-methylethyl)-**"^[1]^[4]
 - Hazard Checkbox: Toxic Irritant
- Prohibited: Do not mix with "Oxidizing Solids" waste streams. The amide functionality can react exothermically with strong oxidizers under confinement.

B. Liquid Waste (Mother Liquors & Solutions)

The Logic: Solutions containing this compound (usually in DMSO or Methanol) fall under "Mixed Solvent Waste." The amide bond is resistant to hydrolysis under neutral conditions, meaning it will pass through municipal water treatment unchanged if poured down the drain.^[1]

- Solvent Compatibility: Ensure the carrier solvent (e.g., Methanol) is compatible with your lab's "Non-Halogenated Organic Waste" stream.
- pH Check: Verify the waste solution is pH 4–10.
 - Why? Mixing amides with strong acid waste (pH < 2) can catalyze hydrolysis, releasing ammonia or amines and pressurizing the container.^[1]
- Collection: Pour into the approved safety carboy (e.g., 20L HDPE).
- Headspace: Leave 10% headspace to allow for thermal expansion.

C. Empty Containers

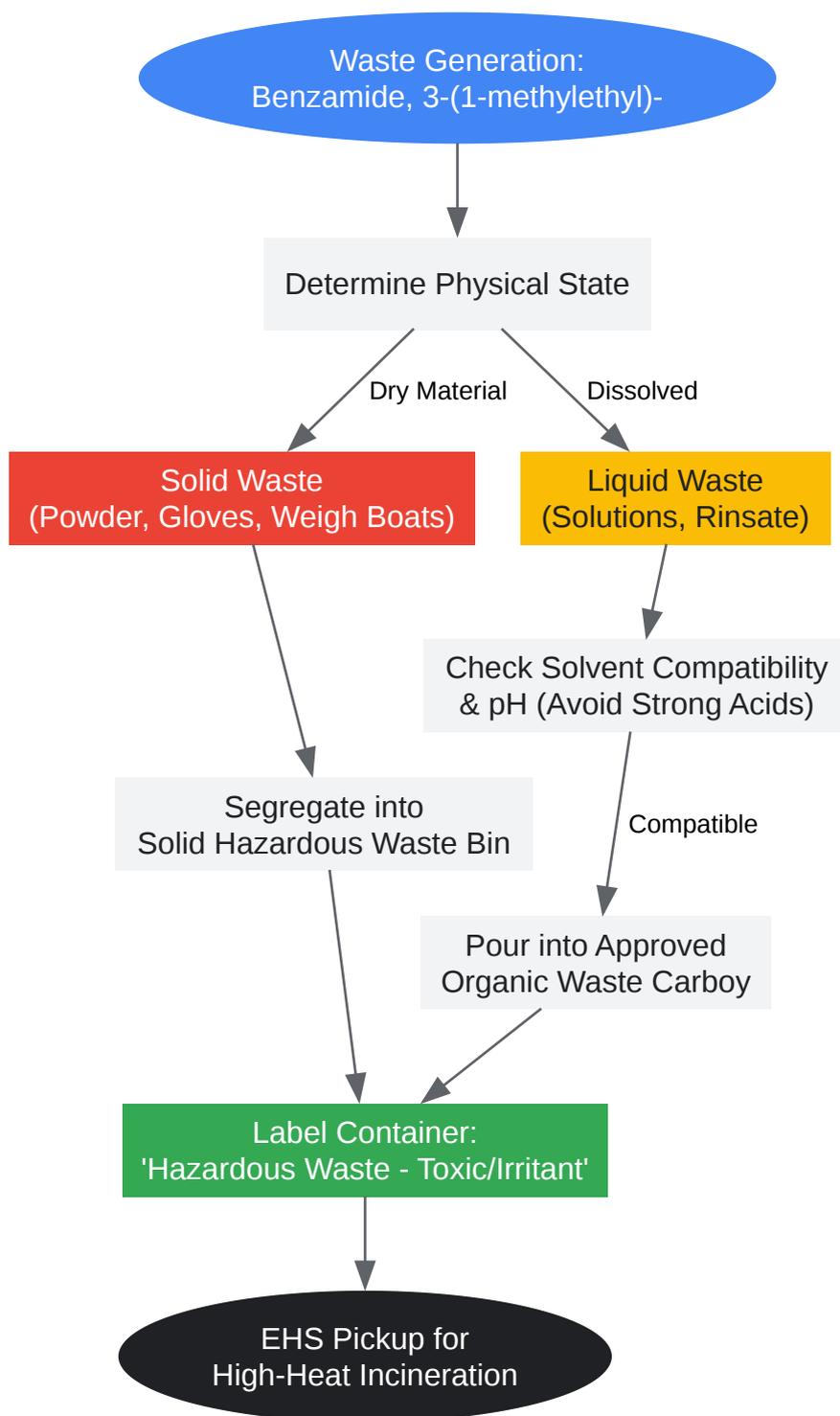
The Logic: Trace residues are still regulated.

- Triple Rinse: Rinse the empty bottle three times with a compatible solvent (e.g., Ethanol).
- Rinsate Disposal: Pour all rinsate into the Liquid Waste container (see Section B).
- Defacing: Cross out the label and mark "Empty."

- Disposal: Place the triple-rinsed bottle in the glass recycling or trash, depending on local EHS rules.

Visual Workflow: Disposal Decision Tree

The following diagram illustrates the decision logic for disposing of **Benzamide, 3-(1-methylethyl)-** to ensure compliance and safety.



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Figure 1: Decision workflow for the safe segregation and disposal of 3-isopropylbenzamide waste streams.

Regulatory & Compliance Context (RCRA)

In the United States, this specific isomer is not explicitly listed on the EPA's P-list (Acutely Toxic) or U-list (Toxic).[1] However, under the Resource Conservation and Recovery Act (RCRA), the generator is responsible for characterizing the waste.[1]

- Waste Classification: Non-Listed Hazardous Waste.
- Characteristic Assignment:
 - If dissolved in flammable solvents (Methanol/Ethanol): D001 (Ignitable).
 - If solid: Classify based on toxicity profile. Best practice is to manage as Non-Regulated Chemical Waste destined for incineration, or assign a state-specific hazardous code if applicable.[1]
- DOT Shipping (for pure substance):
 - Generally not regulated as a dangerous good for transport unless in a flammable solution.
 - Note: Always check the specific Safety Data Sheet (SDS) from your vendor, as impurities can alter classification.[1]

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 2331, Benzamide (General Class Properties). Retrieved from [\[Link\]](#)
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